

# Personal protective equipment for handling 1-Indanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Indanol

Cat. No.: B7721596

[Get Quote](#)

## Essential Safety and Handling Guide for 1-Indanol

This guide provides immediate safety, operational, and disposal protocols for laboratory professionals, including researchers, scientists, and drug development experts, who handle **1-Indanol**. Adherence to these procedures is critical for ensuring personal safety and environmental protection.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Indanol** is classified as a hazardous chemical. It is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.<sup>[1][2][3]</sup> Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Table 1: Recommended Personal Protective Equipment for **1-Indanol**

Protection Type	Recommended Equipment	Standard/Specification
Eye Protection	Chemical safety goggles or a face shield.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[4]
Hand Protection	Chemically resistant gloves.	Inspect gloves for integrity before each use.
Body Protection	Laboratory coat, apron, or coveralls.	Should be sufficient to prevent skin contact.[4][5]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator (e.g., N95 dust mask) is required if ventilation is inadequate or dust is generated.[5]	Must adhere to OSHA 29 CFR 1910.134 and ANSI Z88.2 or European Standard EN 149.[4]

## Operational Plan for Safe Handling

Follow these procedural steps to ensure the safe handling of **1-Indanol** in a laboratory setting.

### Step 1: Preparation

- Ensure a certified chemical fume hood is operational and available.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[4]
- Assemble all necessary materials, including **1-Indanol**, glassware, and other reagents, inside the fume hood.
- Don the required PPE as detailed in Table 1 before handling the chemical.

### Step 2: Handling and Use

- Conduct all procedures involving **1-Indanol** within the chemical fume hood to ensure adequate ventilation.[1][3][4]

- Avoid direct contact with skin, eyes, and clothing.[4]
- Prevent the formation of dust.[1][2]
- Keep the **1-Indanol** container tightly sealed when not in use.[1][2][4]

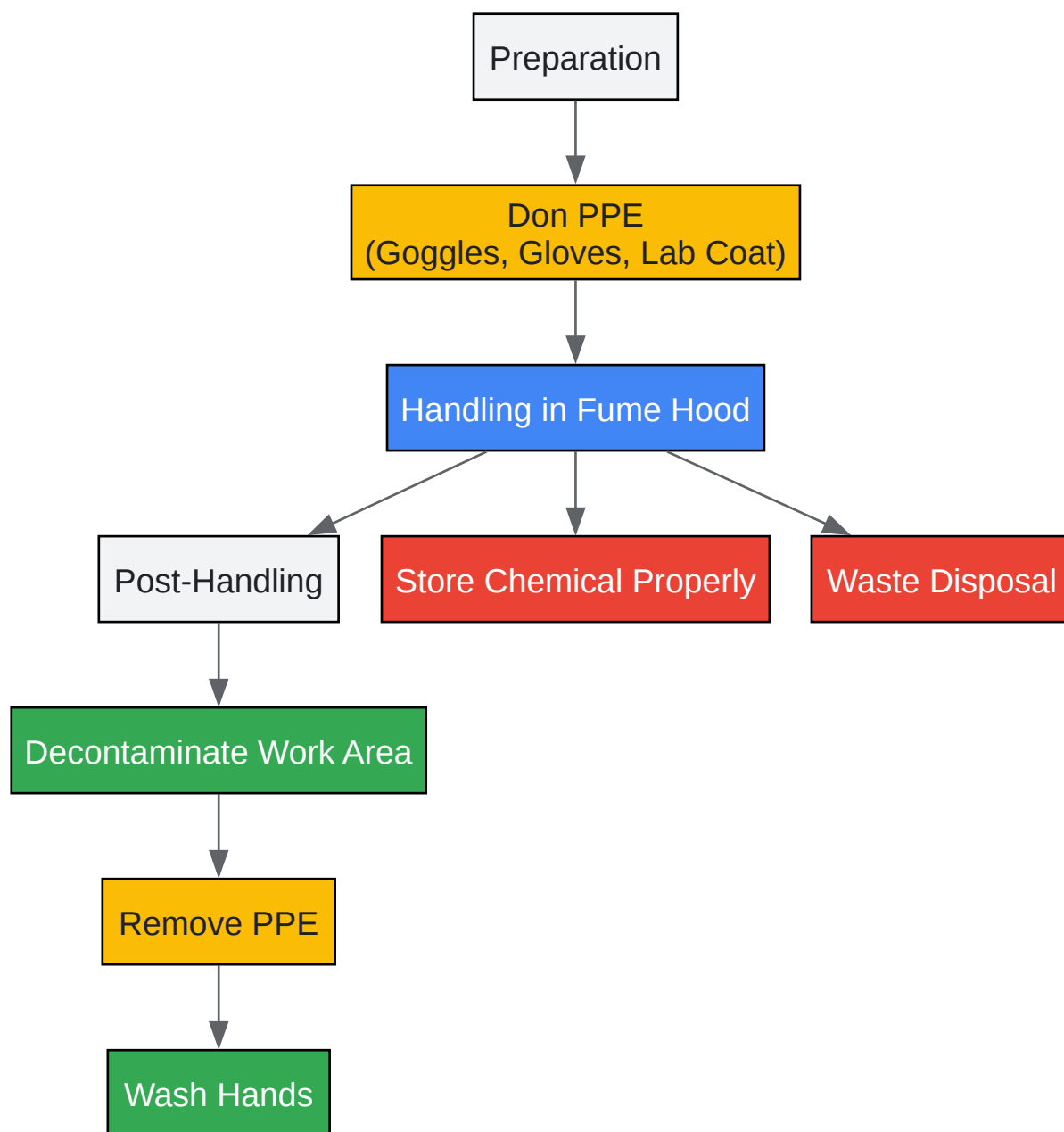
#### Step 3: Storage

- Store **1-Indanol** in a cool, dry, and well-ventilated area.[1][2][4]
- Keep the container tightly closed.[4]
- Store away from incompatible materials, such as strong oxidizing agents.[1][2]

#### Step 4: Post-Handling

- Decontaminate the work area thoroughly after use.
- Remove PPE carefully to avoid cross-contamination.
- Wash hands and any exposed skin thoroughly with soap and water after handling.[1][3][4]

#### Workflow for Safe Handling of **1-Indanol**



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1-Indanol**.

## Disposal Plan

Proper disposal of **1-Indanol** is crucial to prevent environmental contamination and ensure regulatory compliance. Under no circumstances should it be disposed of down the drain or in regular trash.[6]

### Step 1: Waste Identification and Collection

- Identify all waste streams containing **1-Indanol**, including the pure compound, contaminated labware (e.g., pipette tips, gloves), and solutions.[\[6\]](#)
- Collect this hazardous waste in a designated, leak-proof container that is clearly labeled.[\[6\]](#)

### Step 2: Segregation and Labeling

- Segregate **1-Indanol** waste from other incompatible chemical wastes.[\[6\]](#)
- Clearly label the waste container with "Hazardous Waste," the full chemical name "**1-Indanol**," the approximate quantity, and the date of accumulation.[\[6\]](#)

### Step 3: Temporary Storage

- Store the sealed waste container in a designated and secure Satellite Accumulation Area (SAA).
- The SAA must be in a cool, dry, well-ventilated location, away from heat and ignition sources.[\[6\]](#)
- Keep the container closed at all times except when adding waste.[\[6\]](#)

### Step 4: Final Disposal

- Arrange for pickup by a licensed hazardous waste disposal company.[\[6\]](#)
- Always follow your institution's specific procedures for hazardous waste disposal.
- It is the responsibility of the waste generator to correctly classify waste in accordance with federal, state, and local regulations.[\[3\]](#)[\[4\]](#)

## Physical and Chemical Properties

Table 2: Quantitative Data for **1-Indanol**

Property	Value
Melting Point	50 - 54 °C[1]
Boiling Point	128 °C at 12 mmHg
Flash Point	> 145 °C (> 293 °F)[1]
Autoignition Temperature	350 °C (662 °F)[4]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O[1]
Molecular Weight	134.18 g/mol

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. aksci.com [aksci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. kmpharma.in [kmpharma.in]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Indanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7721596#personal-protective-equipment-for-handling-1-indanol]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)